

Technical Guide: Physical Properties of 1-Boc-DL-pyroglutamic acid ethyl ester

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Compound of Interest

Compound Name: 1-Boc-DL-Pyroglutamic acid ethyl ester

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This technical guide provides a comprehensive overview of the known physical properties of **1-Boc-DL-pyroglutamic acid ethyl ester**. Due to the limited availability of data for the racemic mixture, this guide also includes data for the individual D- and L-enantiomers for comparative purposes. The information is presented in clearly structured tables, and detailed experimental protocols for determining key physical properties are provided.

Core Physical Properties

1-Boc-DL-pyroglutamic acid ethyl ester is the racemic mixture of the D- and L-enantiomers of 1-Boc-pyroglutamic acid ethyl ester. A significant distinction between the racemic mixture and the individual enantiomers is their physical state at room temperature. The DL-form is a liquid, while the D- and L-forms are solids.[\[1\]](#)

Data Presentation

The following tables summarize the available quantitative data for **1-Boc-DL-pyroglutamic acid ethyl ester** and its corresponding enantiomers.

Table 1: Physical Properties of **1-Boc-DL-pyroglutamic acid ethyl ester** (Racemic Mixture)

Property	Value	CAS Number
Appearance	Light yellow to yellow viscous liquid[1][2]	251924-83-1
Molecular Formula	C12H19NO5	251924-83-1
Molecular Weight	257.28 g/mol	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Table 2: Physical Properties of 1-Boc-D-pyroglutamic acid ethyl ester

Property	Value	CAS Number
Appearance	White to off-white powder[3]	144978-35-8
Molecular Formula	C12H19NO5[3][4]	144978-35-8
Molecular Weight	257.29 g/mol [3]	
Melting Point	54-58 °C[3]	
Boiling Point	375.0 ± 35.0 °C at 760 mmHg	
Density	1.2 ± 0.1 g/cm³	
Solubility	Data not available	

Table 3: Physical Properties of 1-Boc-L-pyroglutamic acid ethyl ester

Property	Value	CAS Number
Appearance	Data not available	144978-12-1
Molecular Formula	C12H19NO5 ^[5]	144978-12-1
Molecular Weight	257.28 g/mol ^[5]	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF). Slightly soluble in ethanol. ^[6]	

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of **1-Boc-DL-pyroglutamic acid ethyl ester**.

Determination of Appearance

Objective: To visually inspect and record the physical appearance of the substance at ambient temperature.

Methodology:

- Place a small, representative sample of the compound onto a clean, dry watch glass or into a clear glass vial.
- Observe the sample against a white background under good lighting.
- Record the physical state (e.g., liquid, solid, viscous liquid).
- Note the color and clarity (e.g., colorless, light yellow, clear, cloudy).



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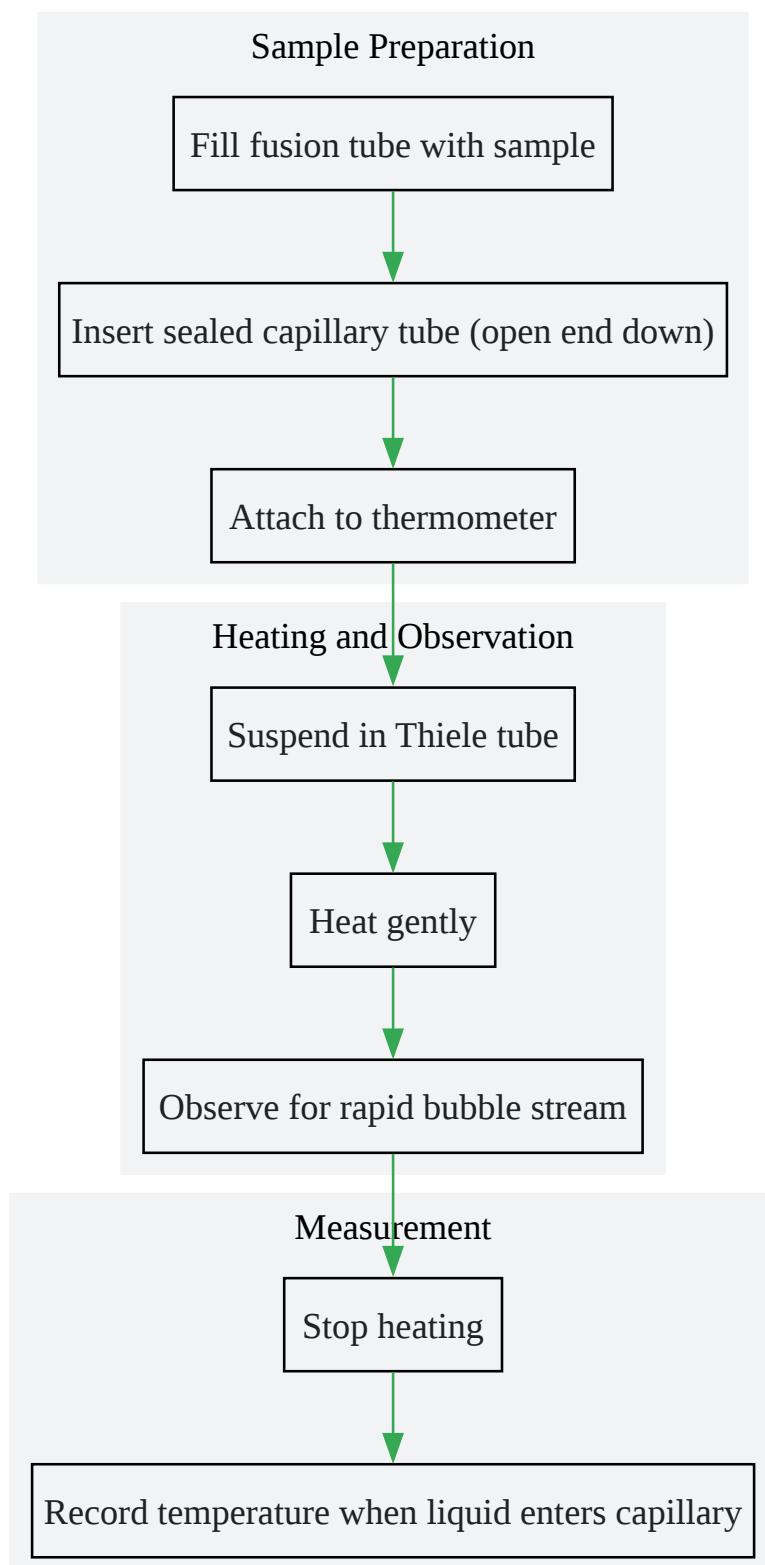
Workflow for Determining Appearance

Determination of Boiling Point (for liquid samples)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology (Thiele Tube Method):

- Fill a small test tube (fusion tube) with 2-3 mL of the liquid sample.
- Seal one end of a capillary tube using a flame.
- Place the sealed capillary tube, open end down, into the fusion tube containing the sample.
- Attach the fusion tube to a thermometer using a rubber band or wire.
- Suspend the thermometer and fusion tube assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil) so that the heat is transferred uniformly.
- Gently heat the side arm of the Thiele tube with a Bunsen burner.
- Observe the capillary tube. As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.
- Stop heating when a rapid and continuous stream of bubbles is observed.
- Allow the apparatus to cool. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample. Record this temperature.



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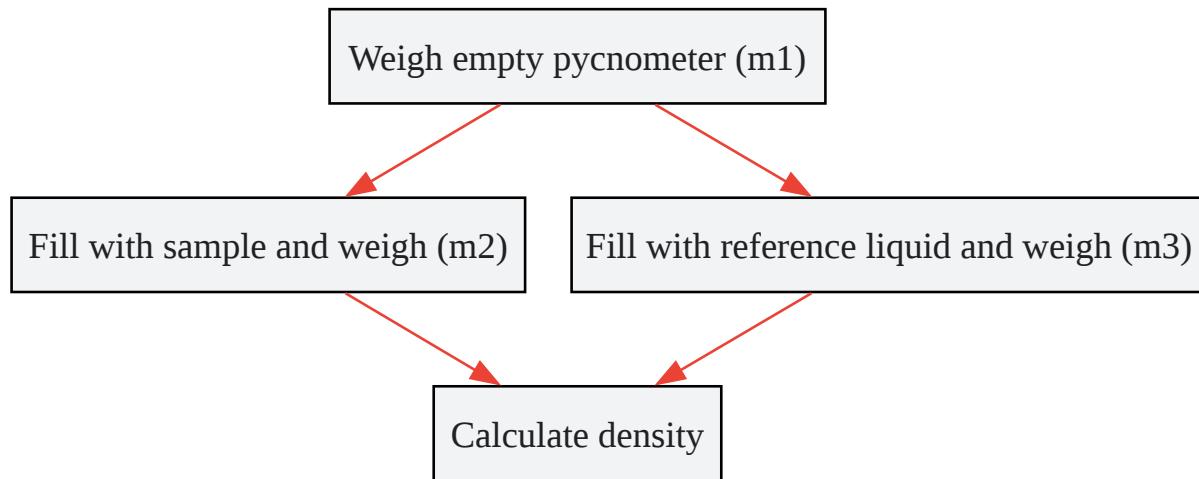
Boiling Point Determination Workflow

Determination of Density (for liquid samples)

Objective: To determine the mass per unit volume of the liquid.

Methodology:

- Accurately weigh a clean, dry pycnometer (specific gravity bottle) and record its mass (m1).
- Fill the pycnometer with the liquid sample, ensuring there are no air bubbles. Place the stopper and wipe away any excess liquid.
- Weigh the pycnometer with the liquid sample and record the mass (m2).
- Empty and clean the pycnometer. Fill it with a reference liquid of known density (e.g., distilled water) at the same temperature.
- Weigh the pycnometer with the reference liquid and record the mass (m3).
- Calculate the density of the sample using the following formula: Density of sample = $[(m2 - m1) / (m3 - m1)] \times \text{Density of reference liquid}$.



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Density Determination Logical Flow

Determination of Solubility

Objective: To determine the solubility of the compound in various solvents.

Methodology:

- Add approximately 1 mL of the chosen solvent (e.g., water, ethanol, dichloromethane) to a small test tube.
- Add a small amount of the solute (approximately 10-20 mg for a solid, or 1-2 drops for a liquid) to the test tube.
- Vigorously shake or vortex the test tube for 1-2 minutes.
- Visually observe the mixture to determine if the solute has dissolved completely.
- If the solute dissolves, it is considered soluble. If a significant portion remains undissolved or if the mixture is cloudy, it is considered insoluble or sparingly soluble.
- Repeat the process with a range of different solvents.

This technical guide provides a foundational understanding of the physical properties of **1-Boc-DL-pyroglutamic acid ethyl ester**. For further in-depth analysis, it is recommended to perform these experimental procedures under controlled laboratory conditions.

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